

An In-depth Technical Guide to the Safe Handling of Quizalofop-ethyl-d3

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Compound of Interest

Compound Name: Quizalofop-ethyl-d3

Cat. No.: B15556495

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **Quizalofop-ethyl-d3**. Given that the deuterated form (d3) possesses analogous chemical and toxicological properties to its non-deuterated counterpart, this document leverages safety information for Quizalofop-ethyl and Quizalofop-P-ethyl to ensure a thorough understanding of the associated hazards and mitigation strategies.

Chemical and Physical Properties

Quizalofop-ethyl is a selective, post-emergence herbicide.^[1] It appears as white crystals and is insoluble in water.^{[2][3]}

| Property | Value |
|-------------------|-------------------------------------------------------------------------------------------|
| Molecular Formula | C19H17ClN2O4 |
| Molecular Weight | 372.80 g/mol [2] |
| Melting Point | 91.7-92.1 °C [2] |
| Boiling Point | 220 °C @ 0.2 mm Hg [2] |
| Vapor Pressure | 1.1 x 10-8 atm-cu m/mole [3] |
| Solubility | Insoluble in water. Soluble in benzene, xylene, acetone, and ethanol. [2] |
| LogP | 4.65 [1] |

Hazard Identification and Classification

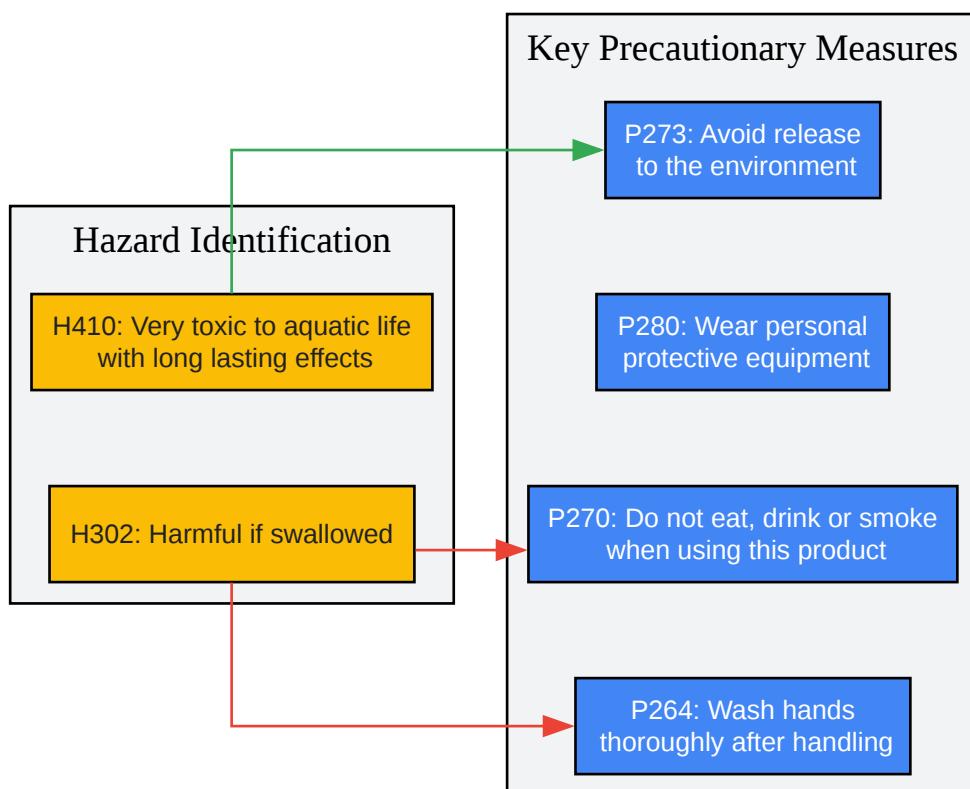
Quizalofop-ethyl is classified as harmful if swallowed and is an acute oral and dermal toxicant (Category 4).[\[4\]](#) It is also very toxic to aquatic life with long-lasting effects.[\[4\]\[5\]](#)

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[5\]](#)
- H400: Very toxic to aquatic life.[\[4\]](#)
- H410: Very toxic to aquatic life with long lasting effects.[\[5\]](#)

Precautionary Statements:

- P264: Wash hands thoroughly after handling.[\[5\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[5\]](#)
- P273: Avoid release to the environment.[\[5\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[4\]](#)



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Hazard Identification and Precautionary Measures.

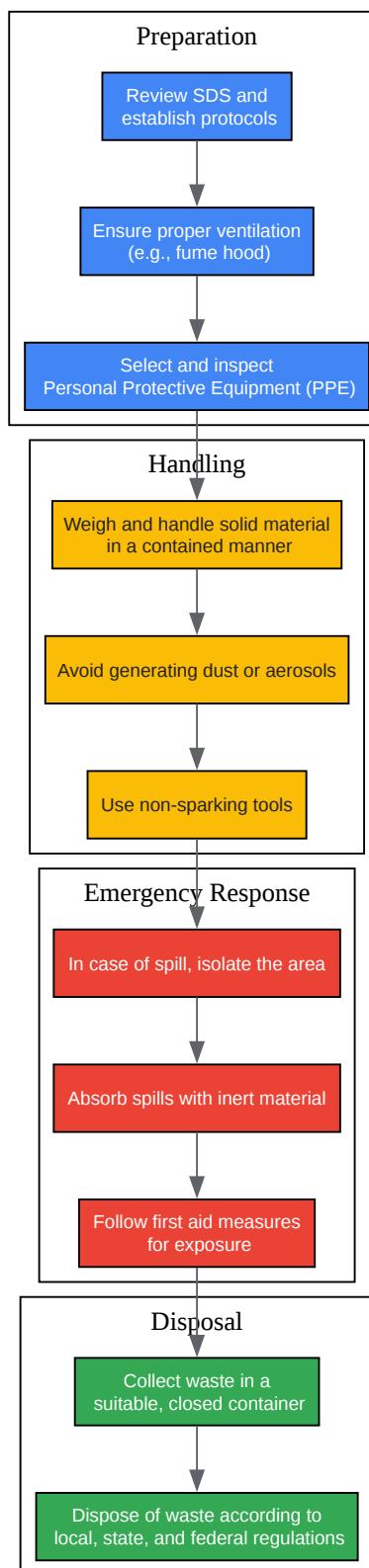
Toxicological Data

The primary target organ for repeated-dose toxicity of Quizalofop-ethyl is the liver.^[6] It is not considered to be carcinogenic or mutagenic.^{[7][8]}

| Toxicity Endpoint | Value | Species |
|--------------------------------|------------------------------------------------------------|------------|
| Acute Oral LD50 | 1670 mg/kg (male), 1480 mg/kg (female) [7] | Rat |
| Acute Dermal LD50 | >5000 mg/kg [7] | Rabbit |
| Acute Inhalation LC50 (4-hour) | 5.8 mg/L [8] | Rat |
| Eye Irritation | Mild irritant [7] | Rabbit |
| Skin Irritation | Not a primary skin irritant [7] | Rabbit |
| Skin Sensitization | Not a sensitizer [7] | Guinea Pig |

Experimental Protocols: Hazard Mitigation Workflow

The following workflow outlines the necessary steps for safe handling, from preparation to disposal.



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Safe Handling Workflow for **Quizalofop-ethyl-d3**.

Handling and Storage Precautions

Handling:

- Handle in a well-ventilated place.[\[4\]](#)
- Wear suitable protective clothing, including impervious gloves and safety goggles with side-shields.[\[4\]](#)
- Avoid contact with skin and eyes.[\[4\]](#)
- Avoid the formation of dust and aerosols.[\[4\]](#)
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[4\]](#)
- Do not eat, drink, or smoke when using this product.[\[4\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[9\]](#)

Storage:

- Store in the original container in a dry, cool, and well-ventilated area.[\[10\]](#)
- Keep containers tightly closed.[\[9\]](#)
- Store in a locked area, away from children, food, and animal feed.[\[10\]](#)
- Protect from direct sunlight and extreme temperatures.[\[9\]](#)

Accidental Release and First Aid Measures

Accidental Release:

- Evacuate personnel to a safe area and ensure adequate ventilation.[\[4\]](#)
- Remove all sources of ignition.[\[4\]](#)
- Wear appropriate personal protective equipment during clean-up.

- Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains. [4]
- For small spills, absorb with an inert material such as sand or sawdust and place in a suitable container for disposal.[11]
- For large spills, dike the area to contain the material for later disposal.[9]

First Aid:

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek medical attention immediately.[4]
- In case of skin contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation persists.[4]
- In case of eye contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[4]
- If swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4]

Fire-Fighting Measures

- Suitable extinguishing media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
- Specific hazards: No specific data is available for **Quizalofop-ethyl-d3**, but it is advised to avoid breathing mist, gas, or vapors.[4]
- Protective equipment: Firefighters should wear self-contained breathing apparatus and full protective clothing.[4]

Disposal Considerations

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable local, state, and federal laws and regulations.[4]
- Do not contaminate water, food, or feed by storage or disposal.[9]

Ecological Information

Quizalofop-ethyl is very toxic to aquatic organisms.[4] It is non-toxic to earthworms and bees. [10] The substance hydrolyzes rapidly in soil and is not readily leached.[10]

| Organism | Toxicity |
|-----------|-----------------------------|
| Fish | Acute I (LC50 ≤ 1 mg/L)[10] |
| Crustacea | Acute I (LC50 ≤ 1 mg/L)[10] |
| Algae | Acute I (EC50 ≤ 1 mg/L)[10] |
| Birds | Non-toxic[10] |
| Bees | Non-toxic[10] |

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